

Physical and chemical properties of 5-Bromo-1-ethyl-1H-indole

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Compound of Interest

Compound Name: **5-Bromo-1-ethyl-1H-indole**

Cat. No.: **B1275852**

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An In-depth Technical Guide to the Physical and Chemical Properties of **5-Bromo-1-ethyl-1H-indole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **5-Bromo-1-ethyl-1H-indole**, a key intermediate in the synthesis of various biologically active compounds. This document details its physicochemical properties, experimental protocols for its synthesis and purification, and discusses its reactivity and potential biological significance.

Physicochemical Properties

5-Bromo-1-ethyl-1H-indole is a derivative of indole, featuring a bromine atom at the 5-position and an ethyl group attached to the indole nitrogen. While extensive experimental data for this specific molecule is not widely published, its properties can be inferred from its constituent parts and data from closely related compounds.

Table 1: Core Physicochemical Properties of **5-Bromo-1-ethyl-1H-indole** and Related Compounds

Property	5-Bromo-1-ethyl-1H-indole	5-Bromo-1H-indole	5-Bromo-1-methyl-1H-indole
Molecular Formula	C ₁₀ H ₁₀ BrN[1]	C ₈ H ₆ BrN[2][3]	C ₉ H ₈ BrN[4]
Molecular Weight	224.09 g/mol [1]	196.04 g/mol [2][3][5]	210.07 g/mol [4]
Appearance	Not specified; likely a solid	White to off-white crystalline powder[5] [6]	Not specified
Melting Point	Not specified	90-92 °C[5]	Not specified
Boiling Point	Not specified	228.5°C (estimate)[5]	Not specified
Solubility	Sparingly soluble in water (predicted)	Sparingly soluble in water (126 mg/L, calculated)[5][6]	Not specified

Spectral Data

Spectral analysis is crucial for the identification and characterization of **5-Bromo-1-ethyl-1H-indole**. While a dedicated spectrum for this compound is not readily available, the expected spectral characteristics can be extrapolated from its parent compound, 5-Bromo-1H-indole.

Table 2: Spectral Data for 5-Bromo-1H-indole

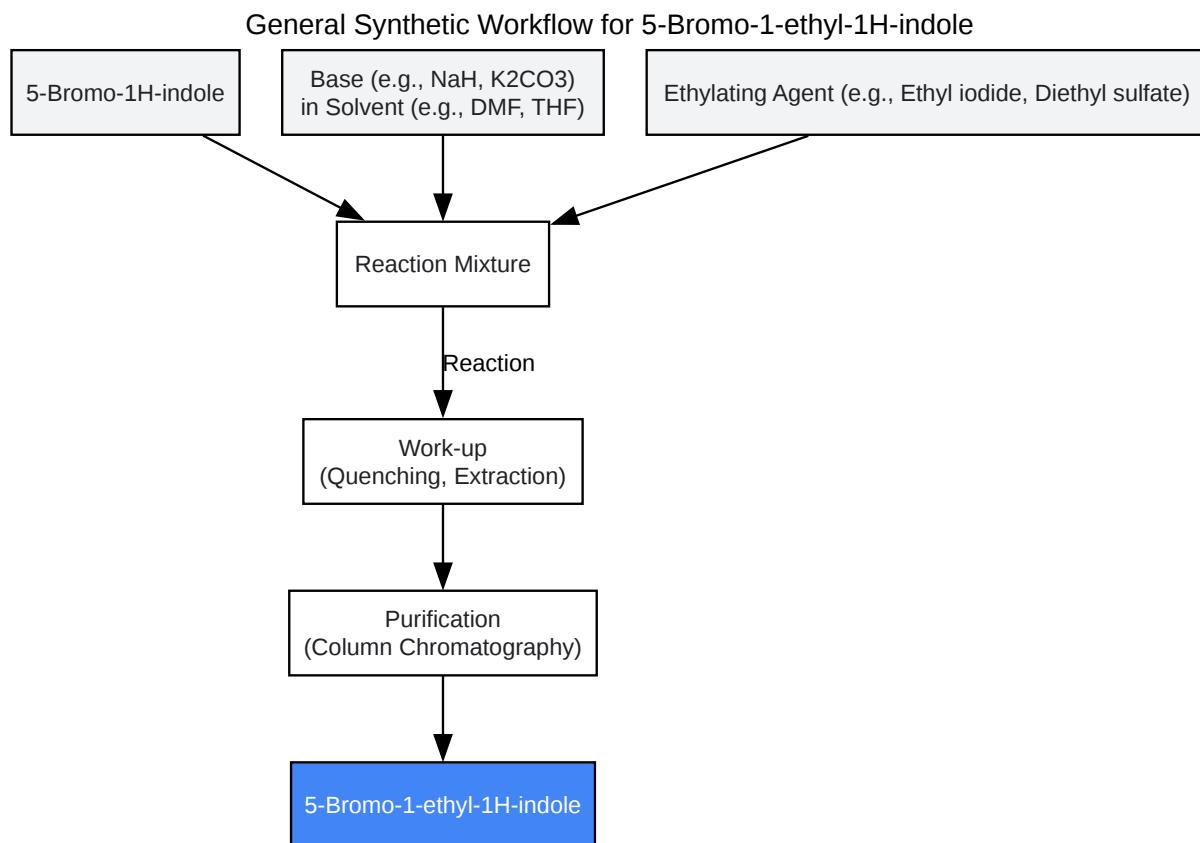
Technique	Data
¹ H NMR	Spectral data is available, providing information on the proton environments in the molecule.[7]
¹³ C NMR	Spectral data is available, detailing the carbon framework.[8]
Mass Spectrometry	The NIST WebBook provides the mass spectrum for indole, showing characteristic fragmentation patterns.[9] For 5-bromoindole, the mass spectrum would show major peaks at m/z 195 and 197 due to the bromine isotopes.[3]
IR Spectroscopy	IR spectra are available for 5-Bromoindole, which would show characteristic peaks for N-H stretching, C-H stretching, and C=C stretching of the aromatic rings.[3][10]

Synthesis and Experimental Protocols

The synthesis of **5-Bromo-1-ethyl-1H-indole** is typically achieved through the N-alkylation of 5-Bromo-1H-indole.

General Synthesis Workflow

The following diagram illustrates a general workflow for the synthesis of **5-Bromo-1-ethyl-1H-indole**.



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Caption: Synthetic workflow for **5-Bromo-1-ethyl-1H-indole**.

Detailed Experimental Protocol: N-Alkylation of 5-Bromo-1H-indole

This protocol is a generalized procedure based on standard N-alkylation methods for indoles.

- Preparation: To a solution of 5-Bromo-1H-indole (1.0 eq) in a suitable aprotic solvent such as dimethylformamide (DMF) or tetrahydrofuran (THF), add a base (1.1-1.5 eq) portion-wise at 0 °C. Common bases for this reaction include sodium hydride (NaH) or potassium carbonate (K₂CO₃).
- Reaction: Stir the mixture at room temperature for 30-60 minutes to allow for the deprotonation of the indole nitrogen.

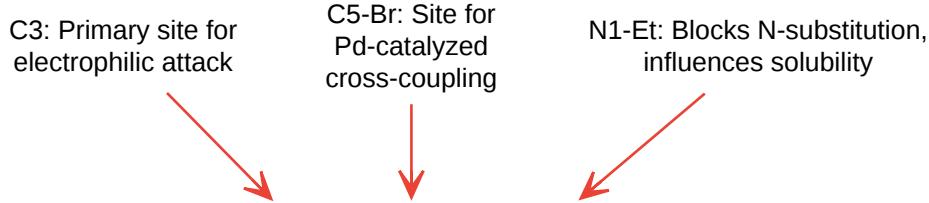
- **Addition of Alkylating Agent:** Add the ethylating agent (1.1-1.5 eq), such as ethyl iodide or diethyl sulfate, dropwise to the reaction mixture.
- **Monitoring:** Allow the reaction to proceed at room temperature or with gentle heating. Monitor the progress of the reaction by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, quench the reaction by the slow addition of water. Extract the product with a suitable organic solvent like ethyl acetate. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel using an appropriate eluent system (e.g., a mixture of hexane and ethyl acetate) to yield pure **5-Bromo-1-ethyl-1H-indole**.

Chemical Reactivity

The reactivity of **5-Bromo-1-ethyl-1H-indole** is influenced by the indole nucleus, the electron-withdrawing bromine atom, and the N-ethyl group.

- **Electrophilic Substitution:** The indole ring is generally susceptible to electrophilic attack, primarily at the C3 position. The electron-withdrawing nature of the bromine at C5 deactivates the benzene ring towards further electrophilic substitution.[11]
- **Palladium-Catalyzed Cross-Coupling Reactions:** The bromine atom at the C5 position is amenable to various palladium-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings.[11] This allows for further functionalization and the synthesis of more complex molecules.
- **N-H Acidity:** The N-H proton of the parent 5-bromoindole is acidic and can be removed by a base, which is the principle behind its N-alkylation. The electron-withdrawing bromine atom increases the acidity of the N-H bond compared to unsubstituted indole.[11]

Reactivity of the 5-Bromo-1-ethyl-1H-indole Core

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Caption: Key reactivity sites on the **5-Bromo-1-ethyl-1H-indole** molecule.

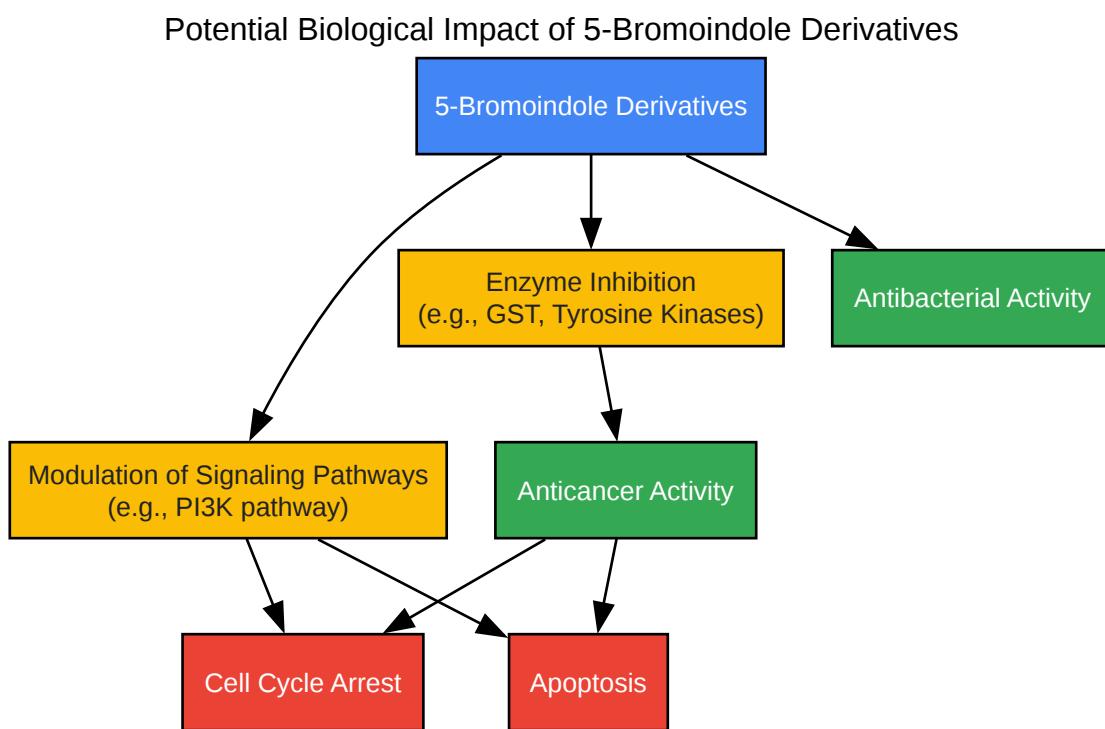
Biological Activity and Applications

Indole derivatives are a significant class of compounds in medicinal chemistry due to their diverse biological activities.[12] The introduction of a bromine atom can enhance the biological activity of natural compounds.[13]

- **Anticancer and Antiproliferative Effects:** Various derivatives of 5-bromoindole have been investigated for their anticancer properties. For instance, 5-bromobrassinin has shown efficacy in suppressing tumor growth.[13] Some indole-based compounds act as inhibitors of key signaling pathways in cancer cells, such as the PI3K signaling pathway.[13] A related compound, 3-Bromo-1-ethyl-1H-indole, has been identified as a potent anticancer agent.[14]
- **Enzyme Inhibition:** Derivatives of 5-bromoindole have been designed as inhibitors of enzymes like glutathione S-transferase isozymes, which are involved in drug resistance in cancer cells.[14]
- **Antibacterial Agents:** 5-bromoindole-2-carboxamides have been synthesized and evaluated for their antibacterial activity against pathogenic Gram-negative bacteria.[15]

- Drug Development Intermediate: **5-Bromo-1-ethyl-1H-indole** serves as a valuable building block for the synthesis of more complex molecules with potential therapeutic applications. The reactivity of the C-Br bond allows for the introduction of various substituents to explore structure-activity relationships.

While there is no specific signaling pathway directly attributed to **5-Bromo-1-ethyl-1H-indole** in the provided search results, its derivatives are known to modulate pathways like the PI3K pathway.



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Caption: Logical relationships of 5-bromoindole derivatives' biological effects.

Safety and Handling

Detailed safety information for **5-Bromo-1-ethyl-1H-indole** is not readily available. However, based on related compounds like 5-bromoindole, it should be handled with care in a laboratory setting. It may cause skin and eye irritation.^[3] Standard laboratory safety practices, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), are recommended. It should be stored in a cool, dark, and inert atmosphere.^[5]

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